

solubility of 5-Aminosalicylic acid- $^{13}\text{C}_6$ in common lab solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Aminosalicylic acid- $^{13}\text{C}_6$

Cat. No.: B12392187

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An in-depth guide to the solubility of 5-Aminosalicylic acid- $^{13}\text{C}_6$ in common laboratory solvents for researchers, scientists, and drug development professionals.

Introduction

5-Aminosalicylic acid- $^{13}\text{C}_6$ (5-ASA- $^{13}\text{C}_6$) is a stable, isotopically labeled form of Mesalamine, a drug used to treat inflammatory bowel diseases like ulcerative colitis and Crohn's disease. As a labeled internal standard, its primary application is in pharmacokinetic and metabolic studies, where it is used to quantify the unlabeled drug in biological samples with high precision. Accurate knowledge of its solubility in various solvents is crucial for stock solution preparation, formulation development, and ensuring the reliability of analytical methods.

It is important to note that specific solubility data for 5-Aminosalicylic acid- $^{13}\text{C}_6$ is not readily available in the public domain. However, the solubility of isotopically labeled compounds is generally considered to be very similar to their unlabeled counterparts. Therefore, the solubility data for 5-Aminosalicylic acid (Mesalamine) is presented here as a close and reliable proxy.

Solubility Data

The solubility of 5-Aminosalicylic acid in various common laboratory solvents is summarized in the table below. This data has been compiled from various sources and represents the approximate solubility at room temperature unless otherwise specified.

Solvent	Solubility (mg/mL)	Molarity (approx.)	Notes
DMSO (Dimethyl sulfoxide)	~31	~0.20 M	-
Methanol	Soluble	-	-
Water	~1	~0.0065 M	Slightly soluble in cold water.
Boiling Water	~8.3	~0.054 M	More soluble in hot water.
Ethanol	Sparingly soluble	-	-
Chloroform	Insoluble	-	-
Acetone	Slightly soluble	-	-
Acetonitrile	Slightly soluble	-	-
Dilute HCl	Soluble	-	Forms a salt.
Dilute alkali hydroxides	Soluble	-	Forms a salt.

Disclaimer: This data is for 5-Aminosalicylic acid and should be used as an estimation for 5-Aminosalicylic acid- $^{13}\text{C}_6$. It is strongly recommended to experimentally verify the solubility for your specific application and lot number.

Experimental Protocol for Solubility Determination

The following is a general protocol for determining the solubility of a compound like 5-Aminosalicylic acid- $^{13}\text{C}_6$ in a given solvent.

Objective: To determine the saturation solubility of 5-Aminosalicylic acid- $^{13}\text{C}_6$ in a specific solvent at a controlled temperature.

Materials:

- 5-Aminosalicylic acid- $^{13}\text{C}_6$

- Selected solvent(s) of high purity
- Analytical balance
- Vortex mixer
- Thermostatic shaker or water bath
- Centrifuge
- HPLC or UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 μm)

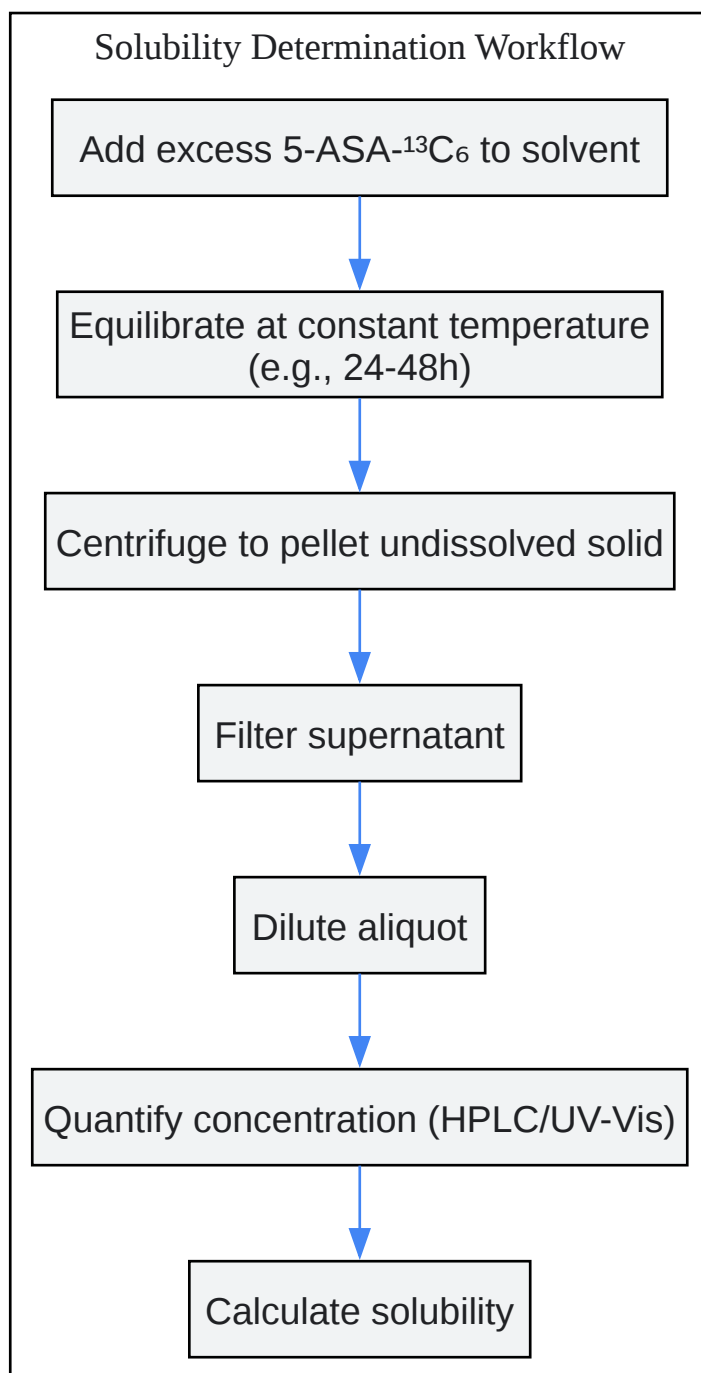
Methodology:

- **Preparation of Supersaturated Solutions:** Add an excess amount of 5-Aminosalicylic acid- $^{13}\text{C}_6$ to a known volume of the solvent in a sealed vial. The amount should be more than what is expected to dissolve.
- **Equilibration:** Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25 $^{\circ}\text{C}$). Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, centrifuge the samples at a high speed to pellet the undissolved solid.
- **Sample Collection and Dilution:** Carefully withdraw an aliquot of the supernatant, ensuring no solid particles are disturbed. Filter the aliquot using a syringe filter. Accurately dilute the filtered supernatant with the same solvent to a concentration suitable for the analytical method.
- **Quantification:** Analyze the concentration of the diluted sample using a calibrated HPLC or UV-Vis spectrophotometer.

- Calculation: Calculate the original concentration in the saturated solution by accounting for the dilution factor. This value represents the solubility of the compound in the chosen solvent at the specified temperature.

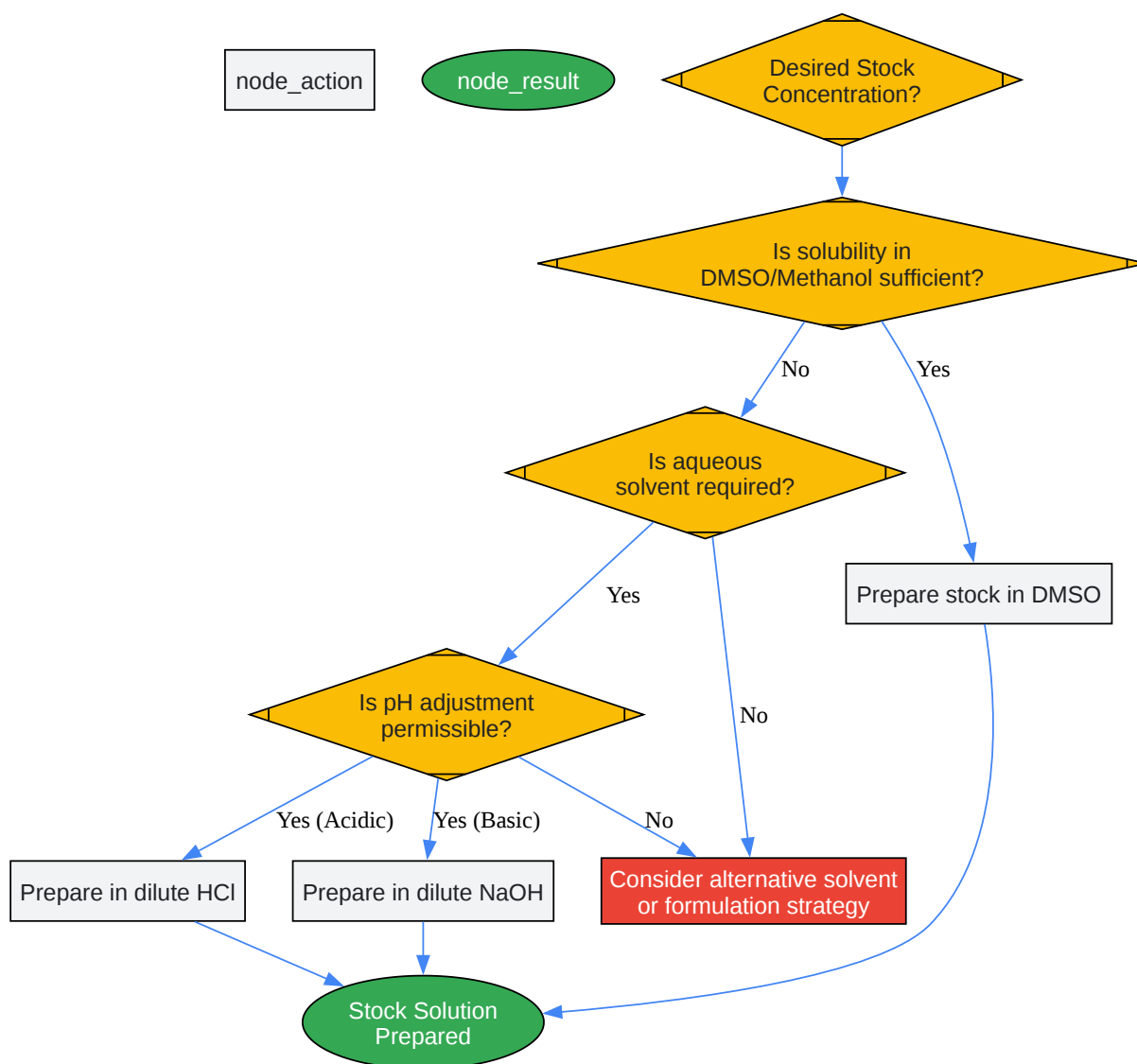
Workflow and Process Diagrams

The following diagrams illustrate the general workflow for solubility determination and the logical process for selecting an appropriate solvent for stock solution preparation.



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Caption: Experimental workflow for determining solubility.



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Caption: Decision tree for solvent selection.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com